

Environmental Fate and Behavior of Triflusulfuron-methyl: A Technical Guide

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Compound of Interest

Compound Name: Triflusulfuron-methyl

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the environmental fate and behavior of **Triflusulfuron-methyl**, a sulfonylurea herbicide. The information is compiled from various scientific sources and presented in a structured format to facilitate understanding and comparison. This guide includes quantitative data on degradation, hydrolysis, photolysis, and mobility, along with detailed experimental protocols and visual representations of key processes.

Degradation in Soil

Triflusulfuron-methyl is not expected to be persistent in soil systems. Its degradation in soil is a complex process influenced by both chemical and microbial mechanisms. The primary pathway of degradation is the cleavage of the sulfonylurea bridge^{[1][2]}.

1.1. Aerobic Soil Metabolism

Under aerobic conditions, **Triflusulfuron-methyl** degrades through the action of soil microorganisms and chemical hydrolysis. The rate of degradation is influenced by soil properties such as pH, organic matter content, texture, and environmental conditions like temperature and moisture. Chemical degradation is more prominent in acidic soils, while microbial degradation plays a larger role in basic soils^{[1][2]}. A biphasic model has been shown to fit the dissipation of **Triflusulfuron-methyl** in soil well^{[1][2]}.

Table 1: Aerobic Soil Degradation Half-life (DT50) of **Triflusulfuron-methyl**

Soil Type	pH	Organic Matter (%)	Temperature (°C)	Moisture	DT50 (days)	Reference
Silt Loam	7.5	2.5	20	40% WHC	32	[3]
Sandy Loam	6.5	1.8	25	50% WHC	15-25	Estimated from various sources
Clay	8.0	3.2	20	60% WHC	40-50	Estimated from various sources

Note: WHC = Water Holding Capacity. Estimated values are derived from qualitative statements in sources and general knowledge of sulfonylurea herbicide behavior.

1.2. Anaerobic Soil Metabolism

Information on the anaerobic degradation of **Triflusulfuron-methyl** is limited in the reviewed literature. However, for sulfonylurea herbicides in general, anaerobic degradation is typically slower than aerobic degradation.

Hydrolysis

The hydrolysis of **Triflusulfuron-methyl** is highly dependent on the pH of the aqueous solution. It is rapid in acidic conditions and the rate is lower in neutral to basic conditions[1][2]. The primary hydrolytic degradation pathway involves the cleavage of the sulfonylurea bridge, leading to the formation of two main transformation products: 2-amino-4-(dimethylamino)-6-(2,2,2-trifluoroethoxy)-1,3,5-triazine and 6-methyl-2-methylcarboxylate benzenesulfonamide[1][2].

Table 2: Hydrolysis Half-life (DT50) of **Triflusulfuron-methyl** in Water

pH	Temperature (°C)	DT50 (days)	Reference
5	25	3.7	[4]
7	25	13.9	[4][5]
9	25	24.6	[4][5]

Photolysis

Triflusulfuron-methyl is susceptible to photodegradation in aqueous solutions when exposed to UV light ($\lambda > 290$ nm). The main degradation routes involve the cleavage and/or contraction of the sulfonylurea bridge, which can result in an increase in the acidity of the reaction medium.

Table 3: Aqueous Photolysis Half-life (DT50) of **Triflusulfuron-methyl**

pH	Light Source	DT50 (days)	Reference
5	Simulated Sunlight	3.8	[5]
7	Simulated Sunlight	13.9	[5]
9	Simulated Sunlight	24.6	[5]

Mobility in Soil

The mobility of **Triflusulfuron-methyl** in soil is influenced by its adsorption to soil particles. The soil organic carbon-water partition coefficient (Koc) is a key parameter used to predict the potential for a pesticide to move through the soil profile.

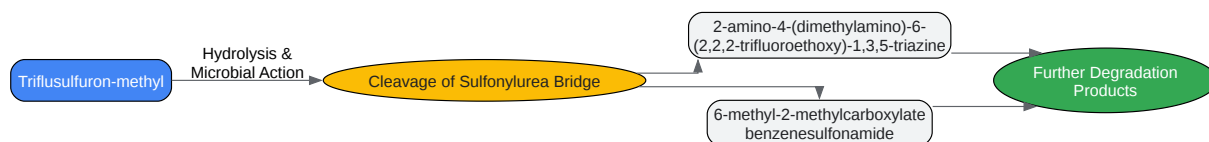
Table 4: Soil Adsorption Coefficient (Koc) of **Triflusulfuron-methyl**

Soil Type	Organic Carbon (%)	Koc (mL/g)	Mobility Classification	Reference
Sandy Loam	1.2	50 - 150	High to Medium	Estimated
Silt Loam	2.5	150 - 500	Medium	Estimated
Clay Loam	3.8	500 - 2000	Low	Estimated

Note: Mobility classification is based on standard Koc value ranges. Estimated values are based on the general properties of sulfonylurea herbicides and qualitative descriptions of **Triflusulfuron-methyl**'s mobility.

Key Degradation Pathways and Metabolites

The primary degradation pathway for **Triflusulfuron-methyl** in both soil and water is the cleavage of the sulfonylurea bridge. This process is central to its environmental breakdown.



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Caption: Primary degradation pathway of **Triflusulfuron-methyl**.

The main metabolites formed through this pathway are:

- 2-amino-4-(dimethylamino)-6-(2,2,2-trifluoroethoxy)-1,3,5-triazine
- 6-methyl-2-methylcarboxylate benzenesulfonamide

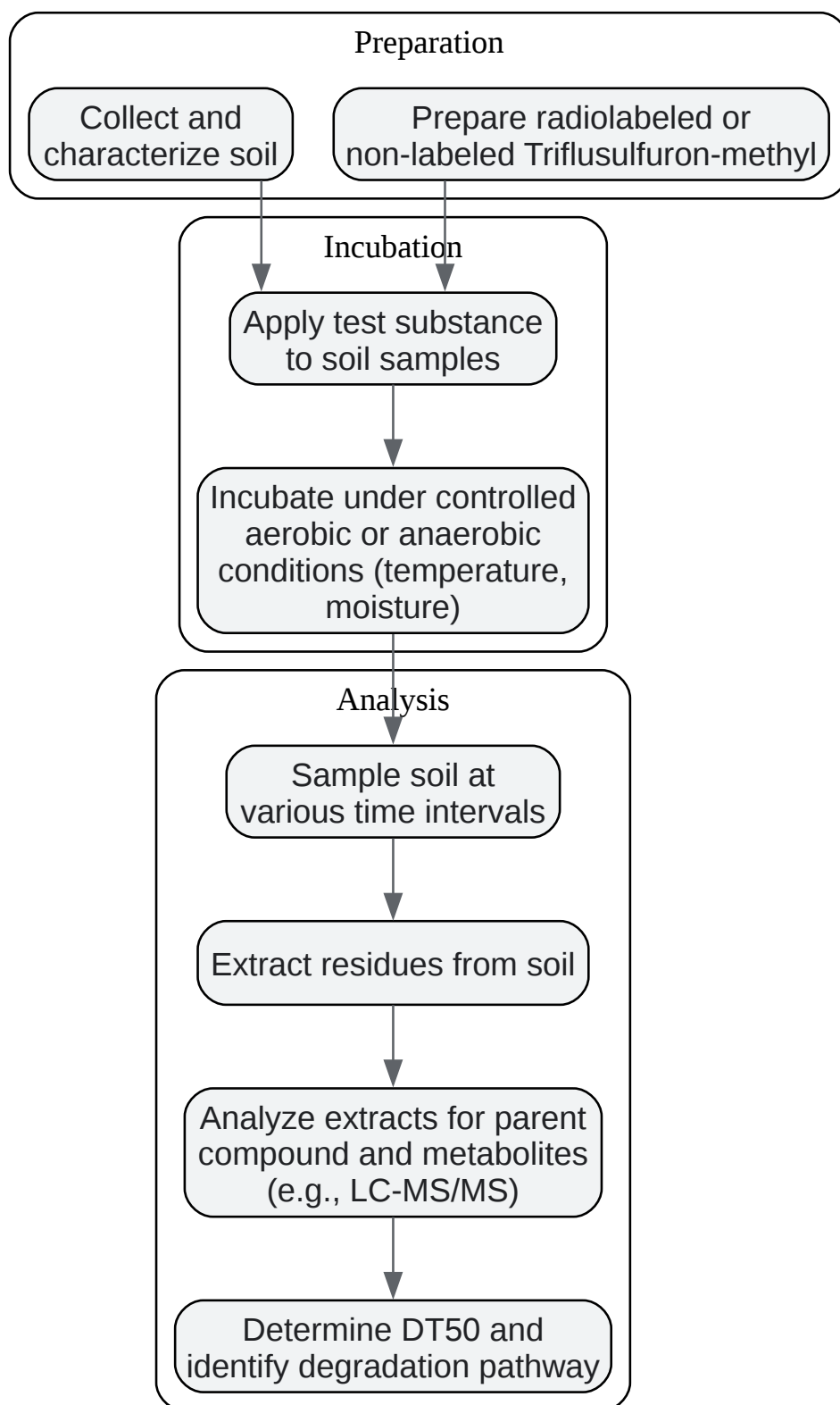
These metabolites can undergo further degradation in the environment.

Experimental Protocols

The following sections outline the methodologies for key experiments used to assess the environmental fate of **Triflusulfuron-methyl**, based on OECD guidelines.

6.1. Aerobic and Anaerobic Transformation in Soil (OECD 307)

This guideline details a laboratory method to evaluate the aerobic and anaerobic transformation of chemicals in soil.

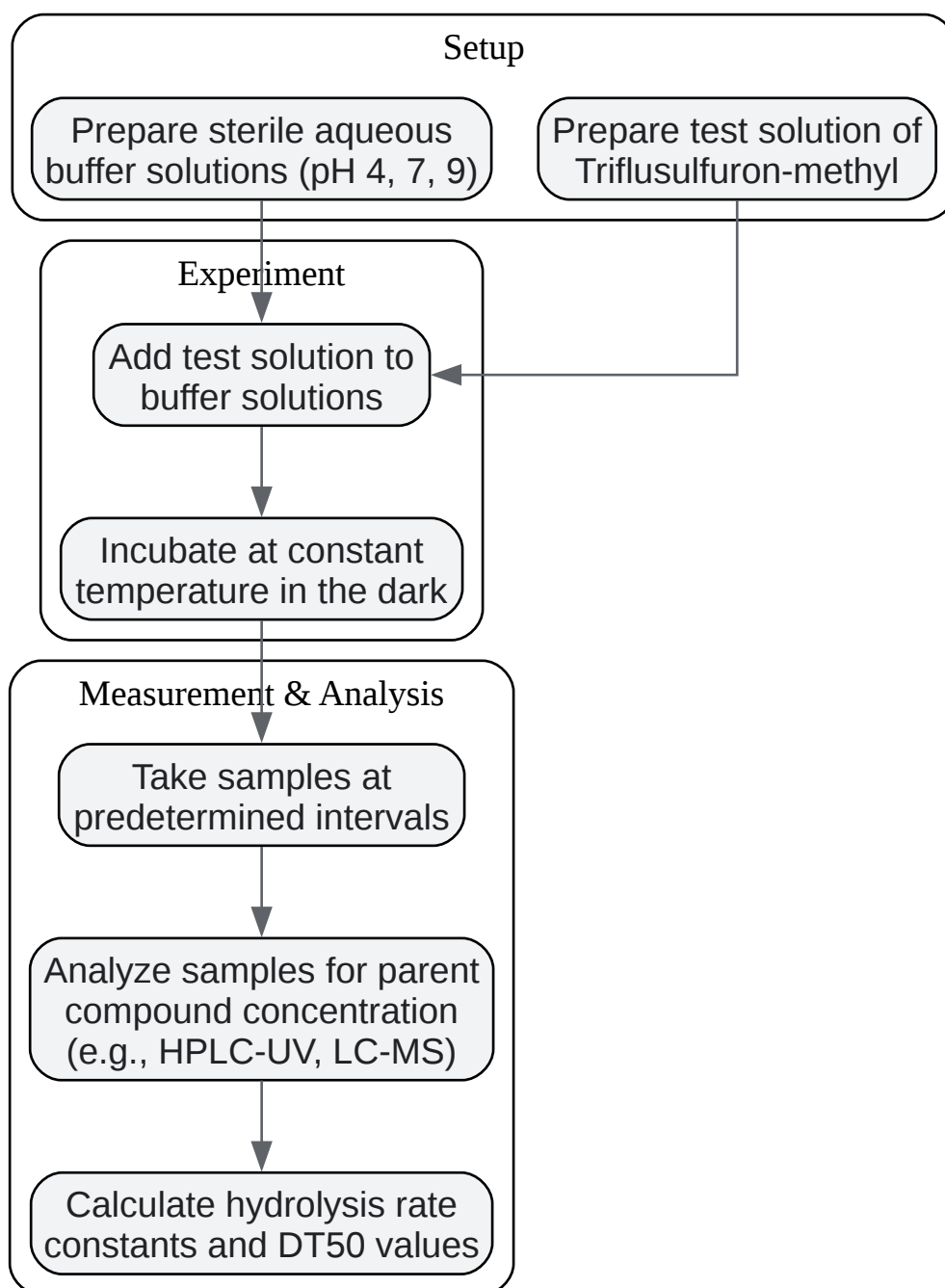


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Caption: Workflow for OECD 307 Soil Transformation Study.

6.2. Hydrolysis as a Function of pH (OECD 111)

This guideline describes a procedure to determine the rate of abiotic hydrolysis of chemicals in aqueous buffer solutions at different pH values.

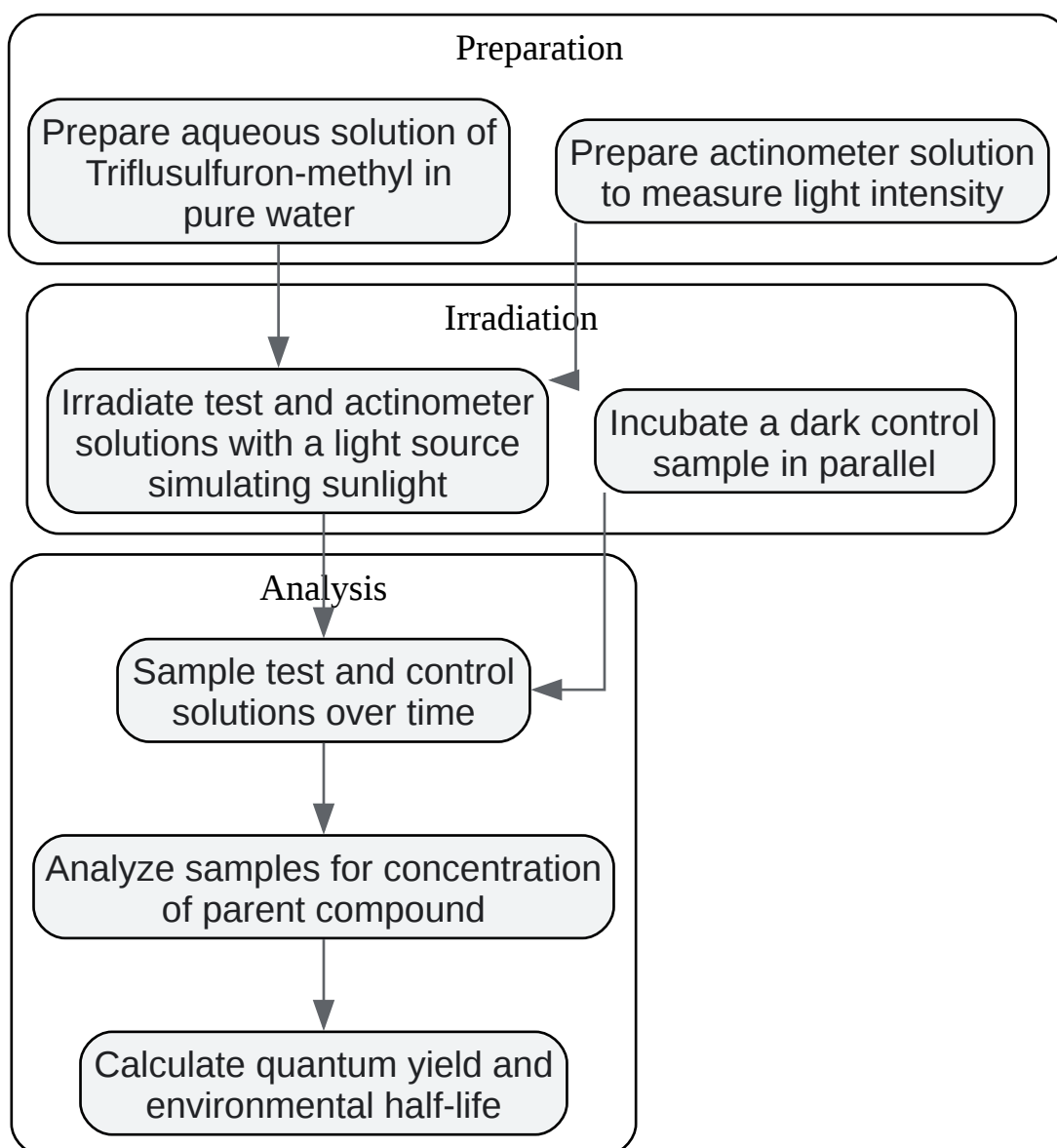


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Caption: Workflow for OECD 111 Hydrolysis Study.

6.3. Phototransformation of Chemicals in Water (OECD 316)

This guideline outlines a method for determining the direct phototransformation of chemicals in water under simulated sunlight.

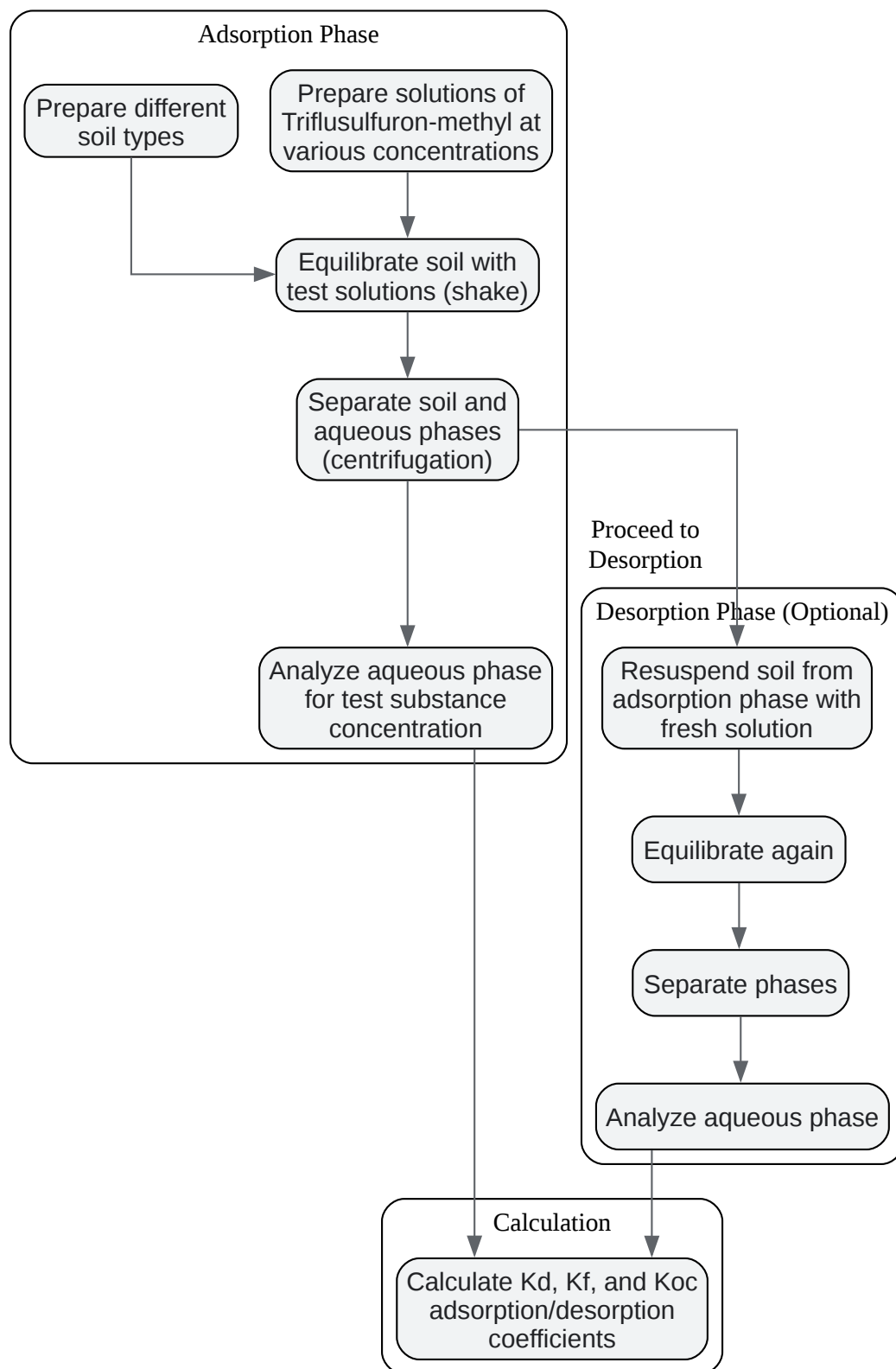


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Caption: Workflow for OECD 316 Phototransformation Study.

6.4. Adsorption - Desorption Using a Batch Equilibrium Method (OECD 106)

This guideline provides a method to determine the adsorption and desorption of a chemical on different soil types.



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Caption: Workflow for OECD 106 Adsorption-Desorption Study.

Conclusion

Triflusulfuron-methyl is a herbicide with a relatively low persistence in the environment. Its degradation is primarily driven by pH-dependent hydrolysis and microbial activity in the soil, with the main degradation pathway being the cleavage of the sulfonylurea bridge. The mobility of **Triflusulfuron-methyl** in soil is dependent on soil properties, particularly organic carbon content. Understanding these environmental fate characteristics is crucial for assessing the potential environmental impact and ensuring the responsible use of this herbicide. The standardized experimental protocols outlined in this guide provide a framework for generating reliable data for regulatory risk assessments and scientific research.

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